

Application Note: In Vitro Application of Myomodulin Acetate to Leech Retzius Cells

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Compound of Interest

Compound Name: *Myomodulin acetate*

Cat. No.: *B10825482*

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Executive Summary

This application note details the protocol for applying **Myomodulin Acetate** (MM) to Retzius (R) cells in the medicinal leech (*Hirudo medicinalis*). Myomodulin is a potent neuropeptide modulator that significantly alters the excitability of R-cells, a model system for serotonergic signaling and associative learning.^[1]

Key Physiological Mechanism: Myomodulin does not act as a simple neurotransmitter but as a neuromodulator. Upon application, it increases R-cell excitability through three distinct ionic mechanisms:

- Activation of a tetrodotoxin-insensitive Na^+ inward current () near resting potential.
- Suppression of the delayed rectifier Potassium current () by ~40–50%.
- Reduction of voltage-gated Calcium currents ()

) by ~20%.

This protocol provides the methodology to reconstitute the peptide, prepare the biological sample, and validate these effects using Current Clamp and Voltage Clamp techniques.

Materials & Reagents

Compound Preparation

Myomodulin Acetate is the acetate salt form of the peptide (Sequence: Pro-Met-Ser-Met-Leu-Arg-Leu-NH₂ for Aplysia analog, or Gly-Met-Gly-Ala-Leu-Arg-Leu-NH₂ for Leech endogenous). Both forms are bioactive on Retzius cells.

- Stock Solution (1 mM): Dissolve 1 mg of **Myomodulin Acetate** in sterile, deionized water (Milli-Q). Aliquot into 20 µL volumes and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution (1 µM): Dilute the stock 1:1000 in Leech Saline immediately before perfusion.

Physiological Solutions

Standard Leech Saline (SLS):

Component	Concentration (mM)	Function
NaCl	115	Main charge carrier

| KCl | 4.0 | Sets resting potential (

) | | CaCl₂ | 1.8 | Synaptic transmission/Ca-currents | | Glucose | 10 | Metabolic support | | HEPES | 10 | pH Buffer (Adjust to pH 7.4 with NaOH) |

Experimental Protocol

Phase 1: Tissue Preparation & Access

Objective: Isolate the segmental ganglion and expose Retzius cells without damaging the glial sheath's permeability.

- Anesthesia: Anesthetize the leech in ice-cold saline for 15 minutes.
- Dissection: Pin the animal ventral-side up. Make a longitudinal incision along the midline.
- Isolation: Remove a chain of midbody ganglia (segments M8–M12 are optimal). Pin a single ganglion in a Sylgard-lined recording chamber (volume ~2 mL).
- Desheathing (Critical Step): The Retzius cells are the two largest neurons (60–80 μm) located in the anterior-central packet. Carefully tear the glial sheath directly over the R-cells using fine tungsten needles or forceps.
 - Note: Failure to desheath effectively will delay MM onset and reduce effective concentration.

Phase 2: Electrophysiology (Current Clamp)

Objective: Observe the MM-induced depolarization and firing rate increase.

- Impalement: Impale an R-cell with a sharp glass microelectrode (Resistance: 20–30 M Ω , filled with 3M KAc).
- Baseline Stabilization: Allow the cell to stabilize for 10 minutes.
 - Quality Check: Resting Membrane Potential (RMP) must be between -40 mV and -60 mV. [\[2\]](#)
- Protocol:
 - Record baseline firing activity (spontaneous spikes) for 60 seconds.
 - Perfusion: Switch bath perfusion to 1 μM Myomodulin Saline.
- Observation:
 - Within 30–60 seconds, expect a depolarization of 2–5 mV.
 - Spontaneous firing frequency should increase significantly.

- Desensitization Warning: The response to MM desensitizes rapidly.[3] Do not apply repeated pulses without a 15-minute washout period.

Phase 3: Voltage Clamp (Mechanism Isolation)

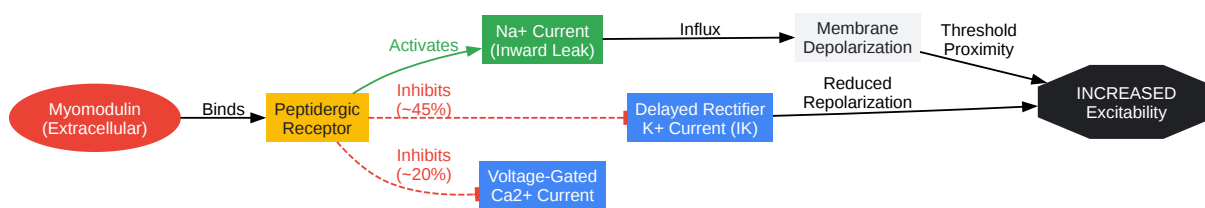
Objective: Quantify the reduction in Delayed Rectifier K⁺ Current (

).

- Setup: Use Two-Electrode Voltage Clamp (TEVC) if possible for better space clamp.
- Isolation Cocktail: To isolate
, add 2 mM CoCl₂ (or CdCl₂) to the saline to block Ca²⁺ currents and synaptic transmission.
- Step Protocol:
 - Hold membrane potential () at -50 mV.[4]
 - Deliver depolarizing steps from -50 mV to +50 mV in 10 mV increments (500 ms duration).
- Measurement:
 - Measure the steady-state outward current at the end of the pulse.
 - Apply 1 μM Myomodulin.[5]
 - Repeat the step protocol.
- Result: The steady-state outward current () should decrease by roughly 45% in the presence of MM.

Mechanistic Visualization (Pathway Diagram)

The following diagram illustrates the signal transduction and ionic modulation induced by Myomodulin on the Retzius cell membrane.



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Caption: Myomodulin binds to surface receptors, activating a sodium leak current while simultaneously suppressing potassium and calcium currents, resulting in net depolarization and increased firing rates.

Data Analysis & Expected Results

When analyzing data, normalize the current amplitude to cell capacitance (pA/pF) to account for cell size variations.

Parameter	Control (Mean ± SE)	Myomodulin (1 µM)	% Change	Interpretation
Resting Potential	-48 ± 2 mV	-44 ± 3 mV	+8% (Depol)	Activation of
Firing Frequency	0.5 – 1.0 Hz	2.5 – 4.0 Hz	>200%	Increased Excitability
(Steady State)	25 ± 3 nA	14 ± 2 nA	-44%	Inhibition of Repolarization
(Fast K+)	18 ± 2 nA	18 ± 2 nA	0% (No Effect)	Specificity Check

Self-Validation Check: If you observe a reduction in the fast transient potassium current (

), your peptide concentration may be too high (non-specific effects) or the cell health is compromised. Myomodulin specifically targets

and spares

References

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